

# Physical and chemical properties of Tributyl(iodomethyl)stannane

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **Tributyl(iodomethyl)stannane**

Cat. No.: **B1310542**

[Get Quote](#)

## An In-depth Technical Guide to Tributyl(iodomethyl)stannane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Tributyl(iodomethyl)stannane**, a versatile reagent in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and actionable experimental insights.

## Core Physical and Chemical Properties

**Tributyl(iodomethyl)stannane** is a dense, high-boiling liquid, largely insoluble in water but soluble in many organic solvents.<sup>[1]</sup> Its key physical and chemical identifiers and properties are summarized below for quick reference.

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| CAS Number        | 66222-29-5   | [2]       |
| Molecular Formula | C <sub>13</sub> H <sub>29</sub> Sn   | [2][3][4] |
| Molecular Weight  | 430.97 g/mol   | [2]       |
| Appearance        | Colorless to light yellow liquid   | [5][6]    |
| Boiling Point     | 106 °C at 0.05 Torr  | [5][6][7] |
| Density           | ~1.514 g/cm <sup>3</sup> (for the related Tributyltin iodide)  | [1]       |
| Solubility        | Soluble in organic solvents (e.g., toluene, dichloromethane, chloroform); Insoluble in water.[1]                         | [1]       |
| Stability         | Decomposes over time when stored neat at ambient temperature.[8]   | [8]       |
| Storage           | Recommended to be stored as a degassed 1 M solution in hexanes at –10 °C and used within a few days for best results.[8] | [8]       |

## Spectroscopic Data

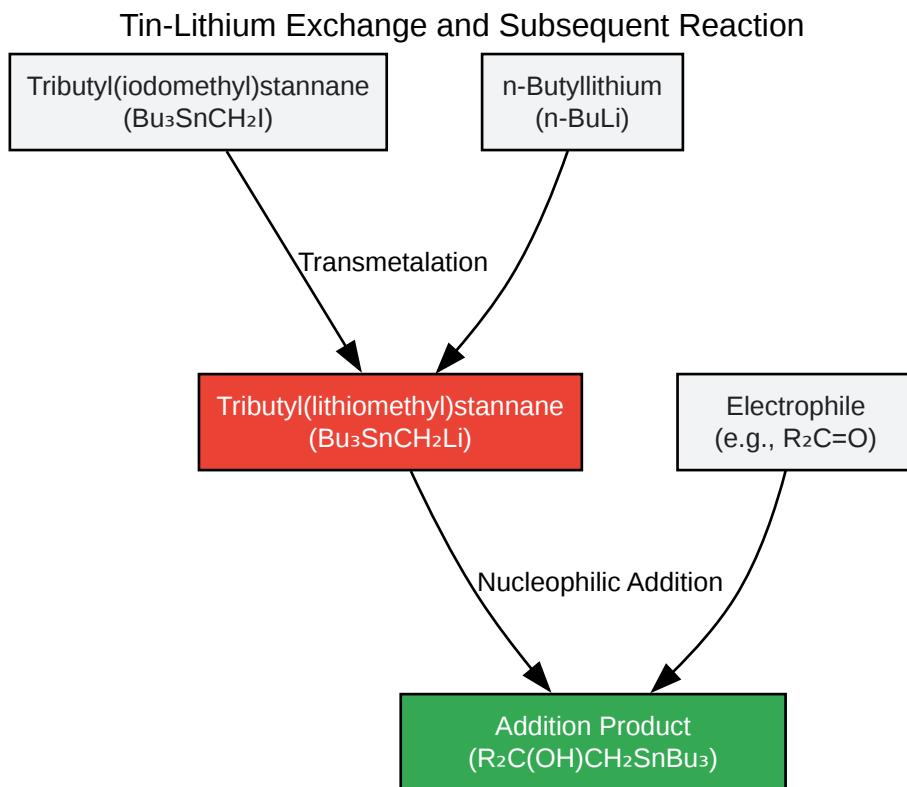
Detailed spectroscopic information is crucial for the identification and characterization of **Tributyl(iodomethyl)stannane**.

| Spectrum Type                                    | Key Peaks/Shifts ( $\delta$ )   |
|--|---|
| $^1\text{H}$ NMR ( $\text{CDCl}_3$ , 400 MHz)    | 0.90 (t, $J = 7.3$ Hz, 9H), 0.96–1.00 (m, 6H), 1.32 (dq, $J = 14.2, 7.2$ Hz, 6H), 1.49–1.57 (m, 6H), 1.94 (t, $J(117/119\text{Sn}-1\text{H}) = 18.0$ Hz, 2H)[8] |
| $^{13}\text{C}$ NMR ( $\text{CDCl}_3$ , 101 MHz) | 10.8, 13.8, 27.4, 29.0[8]   |
| IR (film, $\text{cm}^{-1}$ )                     | 2954, 2924, 2871, 2848, 1739, 1456, 1375, 1365, 1228, 1217, 875, 692, 664, 588, 515, 456[8]   |

## Chemical Reactivity and Applications

**Tributyl(iodomethyl)stannane** is a valuable reagent primarily utilized for the introduction of a methyl group bearing a leaving group, which can be further transformed. Its reactivity is centered around the carbon-tin and carbon-iodine bonds.

The compound serves as a precursor to more reactive nucleophiles through tin-lithium exchange.[9] This transformation generates a highly reactive organolithium species that can participate in a variety of carbon-carbon bond-forming reactions, such as additions to carbonyl compounds.



[Click to download full resolution via product page](#)

### Tin-Lithium Exchange and Reaction Pathway

Furthermore, the iodine atom can act as a leaving group in nucleophilic substitution reactions, allowing for the introduction of the tributylstannylmethyl moiety onto various substrates.<sup>[1]</sup> This makes it a useful reagent for preparing other functionalized organostannanes.

## Experimental Protocols

### Synthesis of Tributyl(iodomethyl)stannane from Tributyl(chloromethyl)stannane

This protocol is adapted from a procedure published in *Organic Syntheses*.<sup>[8]</sup>

#### Materials:

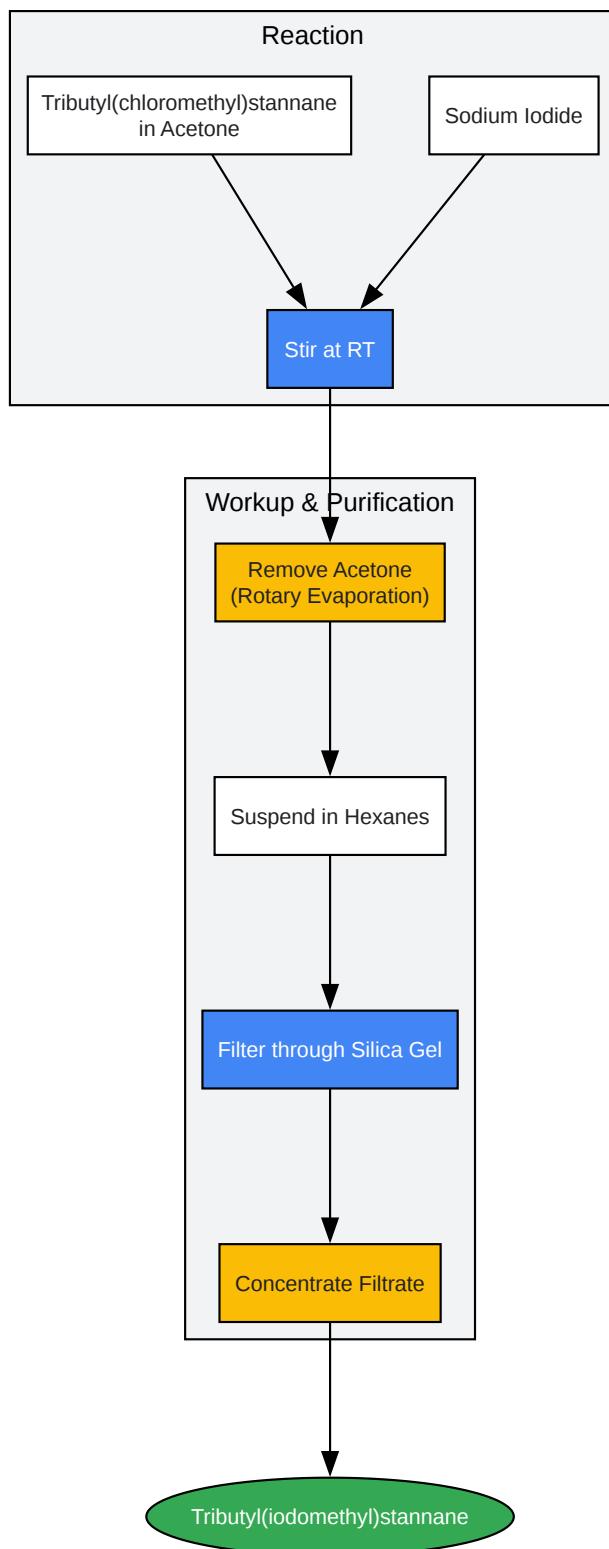
- Tributyl(chloromethyl)stannane
- Sodium iodide (NaI)

- Acetone
- Hexanes
- Silica gel

Procedure:

- A solution of tributyl(chloromethyl)stannane in acetone is treated with an excess of sodium iodide.
- The reaction mixture is stirred at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The resulting residue is suspended in hexanes and filtered through a plug of silica gel to remove inorganic salts.
- The filtrate is concentrated under reduced pressure to yield **Tributyl(iodomethyl)stannane** as a colorless oil.<sup>[8]</sup>

## Synthesis Workflow

[Click to download full resolution via product page](#)Synthesis of **Tributyl(iodomethyl)stannane**

## Purification

Purification is typically achieved by filtration through silica gel to remove inorganic byproducts, followed by removal of the solvent under reduced pressure.<sup>[8]</sup> For higher purity, column chromatography on silica gel using hexanes as the eluent can be performed.<sup>[8]</sup>

## Safety and Handling

**Tributyl(iodomethyl)stannane**, like other organotin compounds, is toxic and should be handled with appropriate safety precautions.

- **Hazards:** Harmful if swallowed or in contact with skin. Causes skin and serious eye irritation. May cause damage to organs through prolonged or repeated exposure. Very toxic to aquatic life with long lasting effects.
- **Precautions:** Work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.
- **Disposal:** Dispose of chemical waste in accordance with local, state, and federal regulations.

This guide is intended for informational purposes only and should not be used as a substitute for a comprehensive risk assessment before handling this chemical. Always refer to the latest Safety Data Sheet (SDS) for complete safety information.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- 2. [Organic Syntheses Procedure](http://orgsyn.org) [orgsyn.org]
- 3. [sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]

- 4. TRIBUTYL(IODOMETHYL)STANNANE | 66222-29-5 | INDOFINE Chemical Company [indofinechemical.com]
- 5. tributyl(iodoMethyl)stannane | 66222-29-5 [chemicalbook.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. fishersci.com [fishersci.com]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. tributyl(iodoMethyl)stannane CAS#: 66222-29-5 [m.chemicalbook.com]
- To cite this document: BenchChem. [Physical and chemical properties of Tributyl(iodomethyl)stannane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1310542#physical-and-chemical-properties-of-tributyl-iodomethyl-stannane]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)